

Application Notes and Protocols for CCT036477

Treatment in 3D Organoid Cultures

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Compound of Interest

Compound Name: CCT036477

Cat. No.: B1668745

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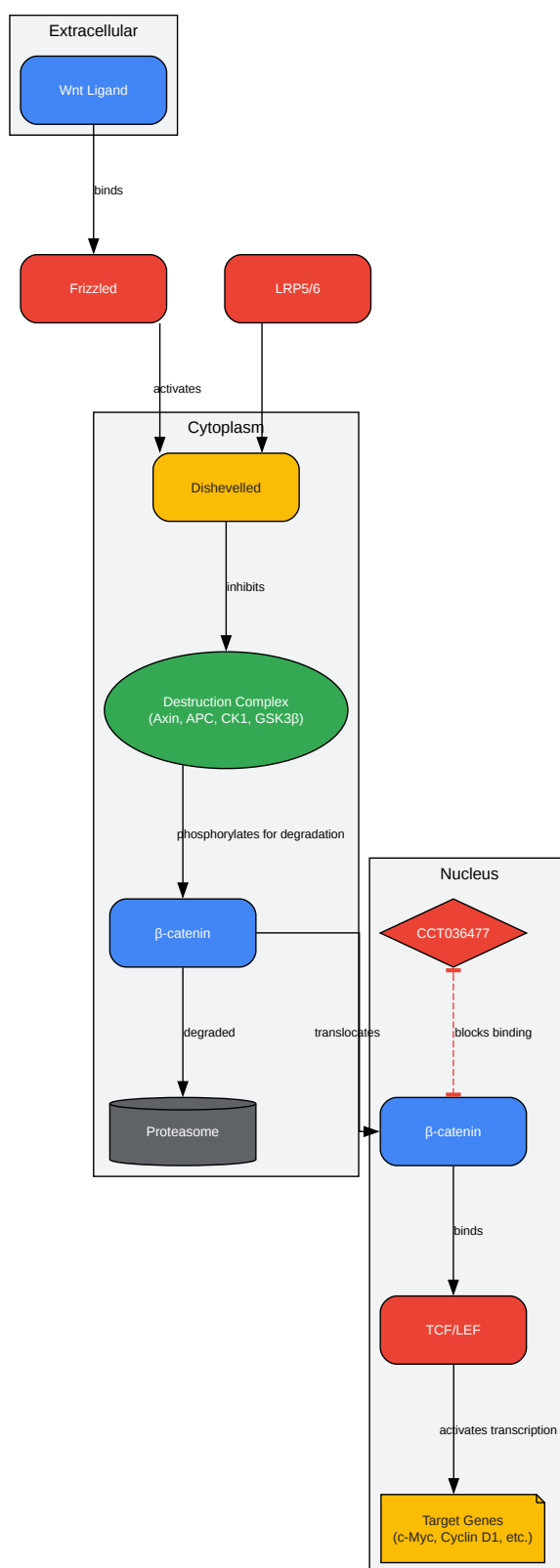
Introduction

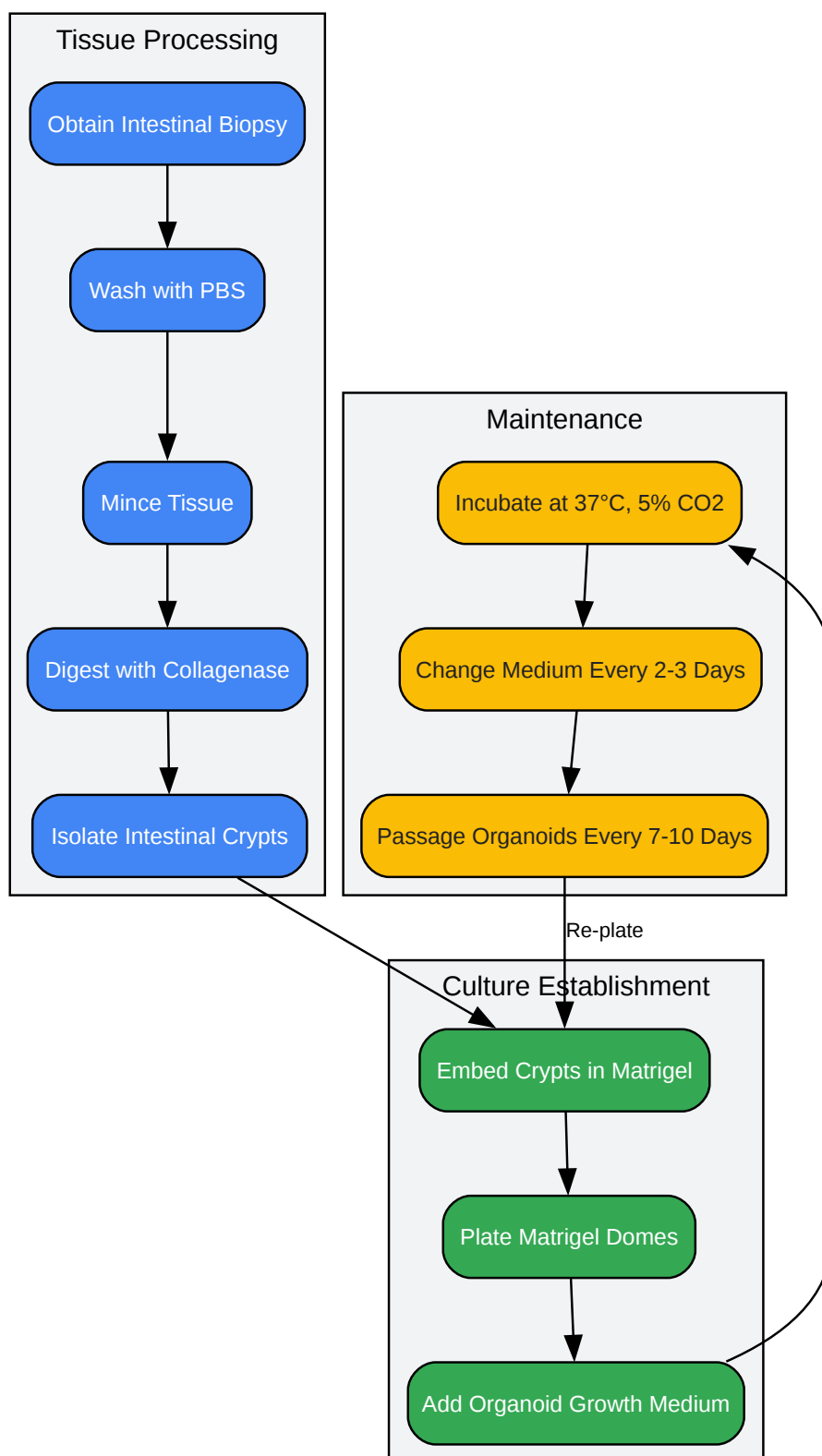
The Wnt/ β -catenin signaling pathway is a critical regulator of cell proliferation, differentiation, and survival. Its aberrant activation is a hallmark of numerous cancers, making it a prime target for therapeutic intervention. **CCT036477** is a small molecule inhibitor that disrupts the interaction between β -catenin and the T-cell factor/lymphoid enhancer-factor (TCF/LEF) family of transcription factors, thereby inhibiting the transcription of Wnt target genes.^[1] Three-dimensional (3D) organoid cultures have emerged as superior preclinical models, recapitulating the complex architecture and physiology of in vivo tumors more accurately than traditional 2D cell cultures. This document provides detailed application notes and protocols for the use of **CCT036477** in 3D organoid cultures, offering a framework for investigating its therapeutic potential.

Signaling Pathway and Mechanism of Action

The canonical Wnt/ β -catenin signaling pathway is tightly regulated. In the absence of a Wnt ligand, a destruction complex composed of Axin, APC, CK1, and GSK3 β phosphorylates β -catenin, targeting it for ubiquitination and proteasomal degradation. Upon Wnt binding to its receptor Frizzled and co-receptor LRP5/6, the destruction complex is inactivated. This leads to the accumulation of β -catenin in the cytoplasm and its subsequent translocation to the nucleus. In the nucleus, β -catenin binds to TCF/LEF transcription factors, driving the expression of target genes involved in cell proliferation and survival, such as c-Myc and Cyclin D1.

CCT036477 exerts its inhibitory effect by preventing the binding of β -catenin to TCF4, thus blocking the transcriptional activation of these oncogenic target genes.[1]





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References

- 1. Targeting the Wnt/ β -catenin signaling pathway in cancer - PMC [pmc.ncbi.nlm.nih.gov]
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